

Pacritinib drug interactions avoiding CYP3A4 inhibitors

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Compound Focus: Pacritinib

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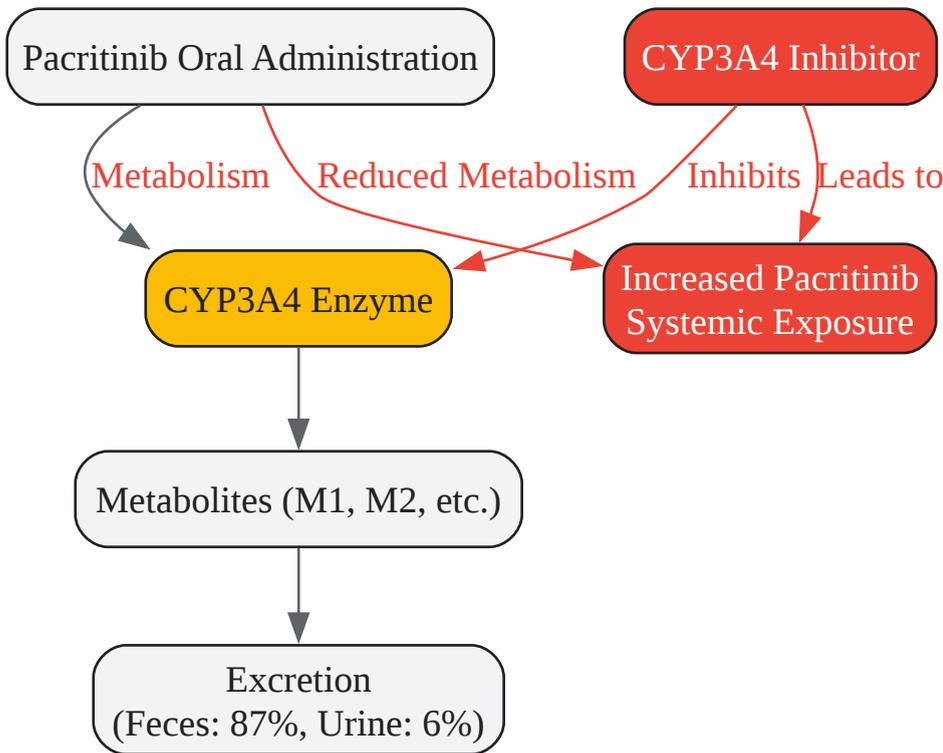
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Pacritinib Metabolism & CYP3A4 Interaction Mechanism

Pacritinib is primarily metabolized by the cytochrome P450 enzyme **CYP3A4** [1] [2]. When a CYP3A4 inhibitor is co-administered, it blocks this metabolic pathway, leading to increased systemic exposure to **pacritinib** and a higher risk of adverse effects.

The diagram below illustrates **pacritinib**'s metabolic pathway and interaction mechanism.



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Classification of Interacting Drugs

The following tables categorize medications based on their potential to interact with **pacritinib** via CYP3A4 inhibition.

Table 1: Contraindicated Strong CYP3A4 Inhibitors [3] [2] [4]

Drug Class	Examples
Azole Antifungals	Ketoconazole, Itraconazole, Voriconazole, Posaconazole [5] [3]
Protease Inhibitors	Ritonavir, Saquinavir, Nelfinavir, Lopinavir [3]
Antibiotics	Clarithromycin [3]
Other Agents	Cobicistat, Conivaptan, Idelalisib, Nefazodone [3]

Table 2: Medications Requiring Caution and Monitoring

Interaction Level	Drug Class	Examples & Clinical Context
Moderate CYP3A4 Inhibitors (Use with caution) [2]	Azole Antifungals, Calcium Channel Blockers, Others	Fluconazole, Isavuconazole, Verapamil, Diltiazem [5]. Monitor for increased pacritinib adverse reactions.
CYP3A4 Inducers (Contraindicated) [3] [2] [4]	Anticonvulsants, Antibiotics, Herbal Supplements	Carbamazepine, Rifampin, St. John's Wort. Decrease pacritinib concentration, reducing efficacy.

Clinical Management & Experimental Evidence

For patients requiring concomitant therapy, clinical management strategies and recent evidence suggest potential pathways.

- **Clinical Management Guidelines:** For patients who must be treated with a moderate CYP3A4 inhibitor, increased monitoring for **pacritinib**-related adverse effects is essential [2]. There are no standard dose adjustments provided in the prescribing information, so clinical judgment is required.
- **Emerging Clinical Evidence:** A 2024 case series reported that concurrent use of **pacritinib** with azole antifungals (moderate inhibitors) was feasible with close monitoring and possible empiric dose reductions [5]. None of the five patients studied experienced grade 3 or higher non-hematologic toxicities, though some required dose modifications [5].

Key Adverse Effects & Monitoring Parameters

When managing **pacritinib** therapy, especially with potential drug interactions, vigilantly monitor for these critical adverse effects.

- **Hemorrhage:** Serious and fatal hemorrhage can occur, particularly in patients with low platelet counts. Monitor coagulation parameters and platelet counts [2] [4].
- **Gastrointestinal Toxicity:** Diarrhea is very common. Manage with antidiarrheal medications, fluid replacement, and consider dose interruption or reduction for significant cases [2] [4].
- **Cardiac Effects:** **Pacritinib** can cause QTc interval prolongation. Obtain baseline ECG and monitor periodically, especially in patients with risk factors like hypokalemia [1] [2].

- **Myelosuppression: Pacritinib** can cause worsening thrombocytopenia. Monitor complete blood counts regularly [2] [4].

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